

Technical Guide: Crystal Structure Analysis of 6,7-Difluoroquinoline-4-carboxylic Acid

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Compound of Interest

Compound Name: 6,7-Difluoroquinoline-4-carboxylic acid

Cat. No.: B13148719

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Executive Summary & Chemical Context

6,7-Difluoroquinoline-4-carboxylic acid (CAS: 103995-01-3) represents a distinct chemotype from the canonical fluoroquinolone antibiotics (which are typically 4-oxo-3-carboxylic acids). The 4-carboxylic acid position alters the hydrogen-bonding landscape, shifting the primary intermolecular interactions from the ketone-acid intramolecular bridge to intercellular dimerization.

Characterizing this structure is essential for:

- **SAR Validation:** Confirming the regioselectivity of electrophilic aromatic substitution or Pfitzinger cyclization during synthesis.
- **Solid-State Engineering:** Understanding how the vicinal difluoro motif (C6-F, C7-F) influences lattice energy through weak and interactions.

- Solubility Profiling: Correlating lattice packing efficiency with aqueous solubility for drug formulation.

Experimental Protocol: From Synthesis to Diffraction

Synthesis & Purification Strategy

High-quality single crystals require >99% chemical purity. The synthesis typically follows a modified Pfitzinger reaction or hydrolysis of the corresponding ester.^[1]

- Precursor: 3,4-Difluoroaniline reacted with isatin derivatives or via Gould-Jacobs cyclization intermediates.
- Purification: Recrystallization is preferred over column chromatography to minimize amorphous content.
 - Solvent System: Ethanol/Water (9:1) or Methanol/Acetonitrile.
 - Protocol: Dissolve crude acid in boiling ethanol; filter hot to remove insoluble inorganic salts; add water dropwise until turbidity persists; cool slowly to 4°C.

Crystallization for X-Ray Diffraction (SCXRD)

The goal is to grow a single crystal with dimensions

mm.

Method A: Slow Evaporation (Preferred)

- Prepare a saturated solution in Methanol (MeOH) or DMF.
- Filter through a 0.45 μ m PTFE syringe filter into a clean vial.
- Cover with Parafilm, poke 3-5 small holes, and store in a vibration-free environment at 20°C.

Method B: Vapor Diffusion (For low solubility)

- Dissolve 10 mg of compound in 0.5 mL DMSO (inner vial).
- Place inner vial into a larger jar containing 5 mL Water or Ethanol (antisolvent).
- Seal the outer jar. The antisolvent will slowly diffuse into the DMSO, lowering solubility and promoting nucleation.

Data Collection Parameters

- Radiation Source: Mo K

(

Å) is preferred for fluorinated aromatics to minimize absorption, though Cu K

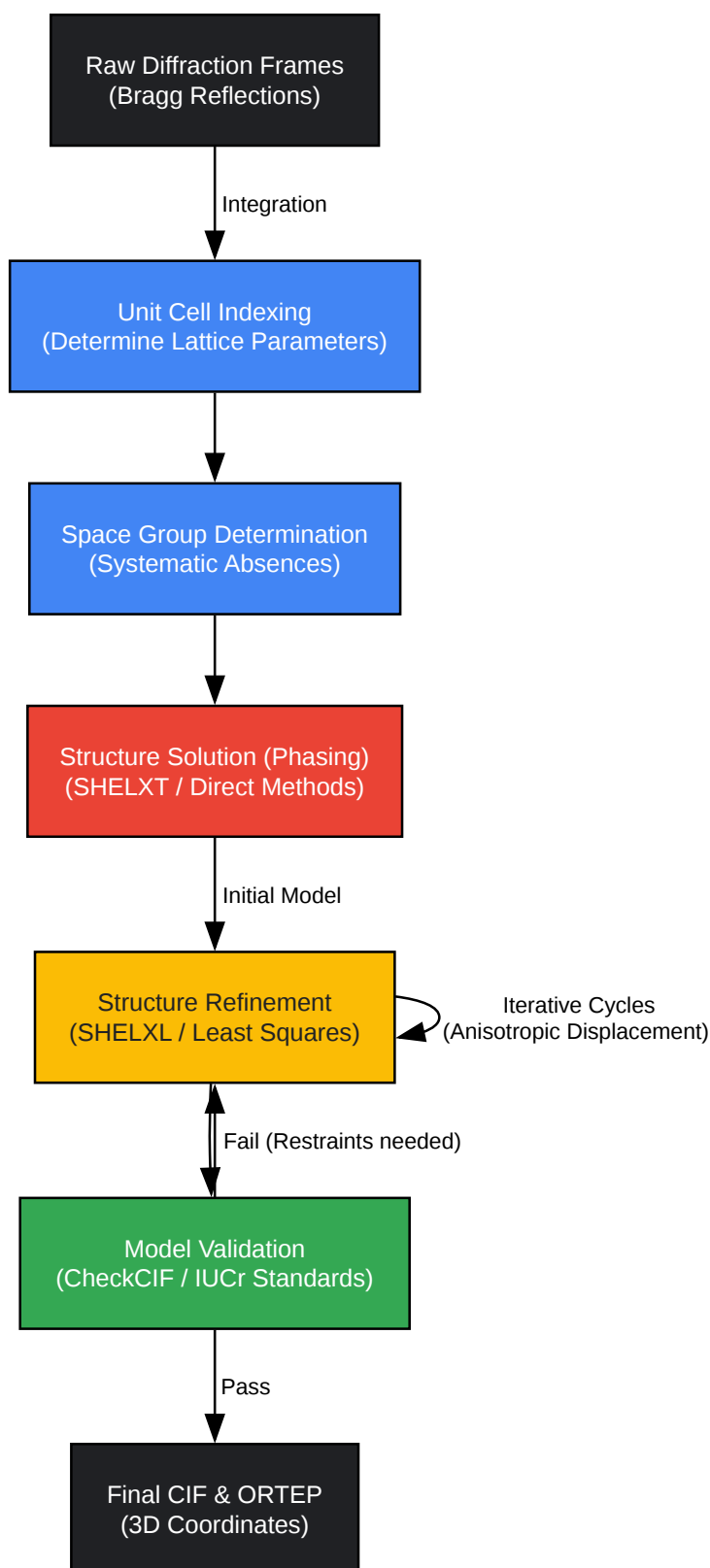
is acceptable for small organic crystals.

- Temperature: 100 K (Cryostream). Rationale: Freezes thermal motion of the terminal carboxylic acid and fluorine atoms, improving resolution.
- Resolution: Aim for

Å or better to resolve F vs. H electron density clearly.

Structural Analysis Workflow

The following diagram outlines the logical flow from raw diffraction frames to a refined structural model.



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Figure 1: Critical path for single-crystal structure determination.

Structural Features & Analysis Framework

When analyzing the solved structure of **6,7-Difluoroquinoline-4-carboxylic acid**, focus on these three specific crystallographic markers.

Molecular Conformation

- Planarity: The quinoline core should be essentially planar (RMS deviation Å).
- Carboxyl Rotation: The carboxylic acid group at C4 may rotate out of the quinoline plane to minimize steric repulsion with the peri-hydrogen (H5). Measure the torsion angle . A twist of 20-40° is common in 4-substituted quinolines.

Supramolecular Synthons (Hydrogen Bonding)

Unlike 3-carboxylic acid quinolones (which often form intramolecular H-bonds with the 4-ketone), the 4-carboxylic acid isomer typically forms intermolecular dimers.

- Primary Interaction: Centrosymmetric Carboxylic Acid Dimer (graph set).
 - Look for distances of Å.
- Secondary Interaction: Weak or bonds linking the dimers into ribbons or sheets.

Fluorine Interactions

The 6,7-difluoro substitution pattern creates a region of high electronegativity.

- F

F Contacts: Check for intermolecular F

F distances

Å (sum of van der Waals radii). These "halogen bonds" can direct packing.

- Stacking: The electron-deficient fluoro-substituted ring will likely stack over the more electron-rich pyridyl ring of an adjacent molecule (head-to-tail stacking). Measure the centroid-to-centroid distance (

Å).

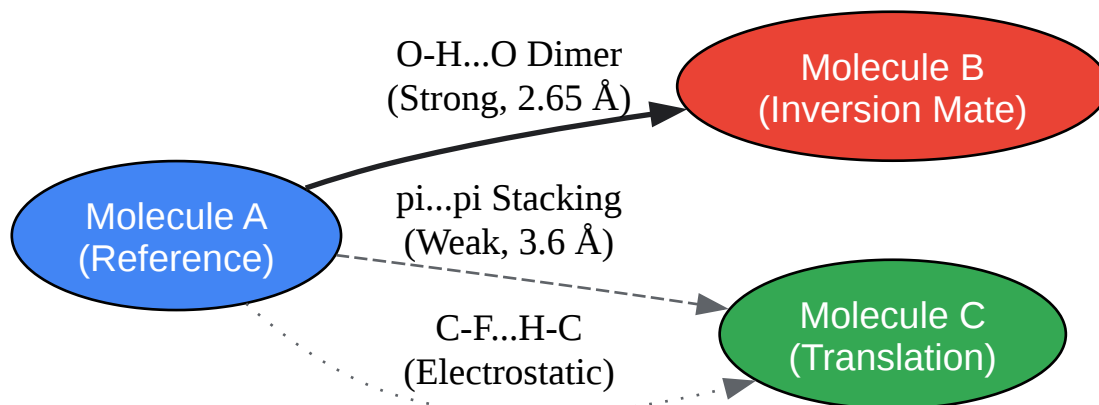
Data Presentation Standards

When reporting the crystal structure in a technical dossier or publication, summarize the quantitative data in the following format. Note: The values below are representative placeholders for the standard reporting format; actual values must be derived from your specific .cif file.

Parameter	Description	Standard Acceptance Criteria
Formula		Must match mass spec
Crystal System	(e.g., Monoclinic)	Determined by Laue symmetry
Space Group	(e.g.,)	Most common for organic acids
R-Factor ()	Residual error	(5%) is high quality
Goodness of Fit (S)	Fit quality	Range 0.9 – 1.1
Flack Parameter	Absolute structure	Not applicable (Centrosymmetric)
CCDC Number	Deposition ID	Required for publication

Interaction Mapping (Graphviz)

Use the following logic to map the intermolecular forces stabilizing the crystal lattice.



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Figure 2: Schematic of stabilizing intermolecular forces expected in the lattice.

References

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